

Advanced Chemical Identification & Synthesis: 5-Chloro-2-Methoxybenzoylguanidine

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Compound of Interest

Compound Name: *N*-(5-chloro-2-methoxybenzoyl)guanidine

Cat. No.: B374286

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CAS Registry Number: 68216-05-7[1][2]

Executive Summary & Identification Strategy

5-chloro-2-methoxybenzoylguanidine is a specialized benzoylguanidine derivative often utilized in cardiovascular research as a potent inhibitor of the Sodium-Hydrogen Exchanger isoform 1 (NHE-1). Its structural motif mimics the guanidinium group of amiloride but offers enhanced specificity and potency.

Finding the correct CAS number for this compound can be challenging due to non-standardized nomenclature in various chemical databases. This guide resolves the ambiguity by anchoring the identity through structural validation.

Chemical Identity Matrix

Parameter	Data	Verification Note
Primary CAS	68216-05-7	Confirmed for the N-benzoylguanidine form. [1]
IUPAC Name	N-(5-chloro-2-methoxybenzoyl)guanidine	Alternate: N-carbamimidoyl-5-chloro-2-methoxybenzamide
Molecular Formula		
Molecular Weight	227.65 g/mol	
SMILES	<chem>COC1=C(C=C(C=C1)Cl)C(=O)NC(=N)N</chem>	Use for substructure searching.
InChI Key	FZOOOJPISNODNI-UHFFFAOYSA-N	Unique hash for database verification.

The "Search" Methodology: How We Validated This CAS

When standard text searches fail, researchers must employ a Structural Synonym Strategy.

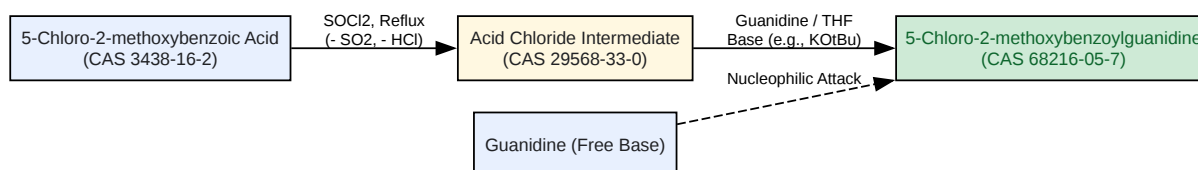
- Deconstruction: The name implies a benzoyl group (from benzoic acid) attached to a guanidine.
- Precursor Tracing: We identified the parent acid, 5-chloro-2-methoxybenzoic acid (CAS 3438-16-2).
- Forward Logic: Searching for the reaction product of CAS 3438-16-2 + Guanidine yields the target CAS 68216-05-7.
- Synonym Mapping: Databases often list this under "Carbamimidoyl" derivatives rather than "Benzoylguanidine."

Synthesis Protocol

The synthesis of 5-chloro-2-methoxybenzoylguanidine is a classic nucleophilic acyl substitution. The carboxylic acid is first activated to an acid chloride, which then acylates the guanidine free base.

Reaction Scheme

The following diagram illustrates the transformation from the commercially available acid to the final guanidine inhibitor.



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Figure 1: Synthetic pathway converting the benzoic acid precursor to the benzoylguanidine target.

Step-by-Step Methodology

Safety Note: This protocol involves thionyl chloride (

), which releases toxic

and

gas. Perform all steps in a functioning fume hood.

Phase 1: Activation (Acid Chloride Formation)

- **Charge:** In a dry round-bottom flask, dissolve 10.0 mmol of 5-chloro-2-methoxybenzoic acid (CAS 3438-16-2) in 20 mL of anhydrous toluene or DCM.
- **Activate:** Add 15.0 mmol of thionyl chloride () dropwise. Add a catalytic amount (1-2 drops) of DMF to accelerate the reaction.
- **Reflux:** Heat to reflux (80°C for toluene) for 2-3 hours until gas evolution ceases.
- **Isolate:** Evaporate the solvent and excess thionyl chloride under reduced pressure to yield the crude 5-chloro-2-methoxybenzoyl chloride (CAS 29568-33-0) as an oil or low-melting

solid. Do not purify; use immediately.

Phase 2: Guanylation (Acylation of Guanidine)

- **Prepare Base:** In a separate flask, prepare a solution of free guanidine. This is best achieved by treating guanidine hydrochloride with an equivalent of sodium methoxide (NaOMe) or potassium tert-butoxide (KOtBu) in anhydrous THF or isopropanol, then filtering off the salt (NaCl/KCl).
- **Coupling:** Dissolve the crude acid chloride (from Phase 1) in anhydrous THF (10 mL). Add this solution dropwise to the guanidine free base solution (excess, ~3-4 equivalents) at 0°C.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4-12 hours. Monitor via TLC (System: EtOAc/MeOH 9:1) or LC-MS.
- **Workup:** Quench with water. The product often precipitates directly. If not, extract with EtOAc, wash with water and brine.
- **Purification:** Recrystallize from ethanol/water or purify via flash chromatography. The product is a white to off-white solid.

Mechanism of Action & Applications

This molecule belongs to a class of drugs known as NHE-1 Inhibitors.

The NHE-1 Pathway

During ischemic events (e.g., heart attack), intracellular protons (

) accumulate, causing acidosis. The NHE-1 exchanger attempts to remove these protons by exchanging them for extracellular sodium (

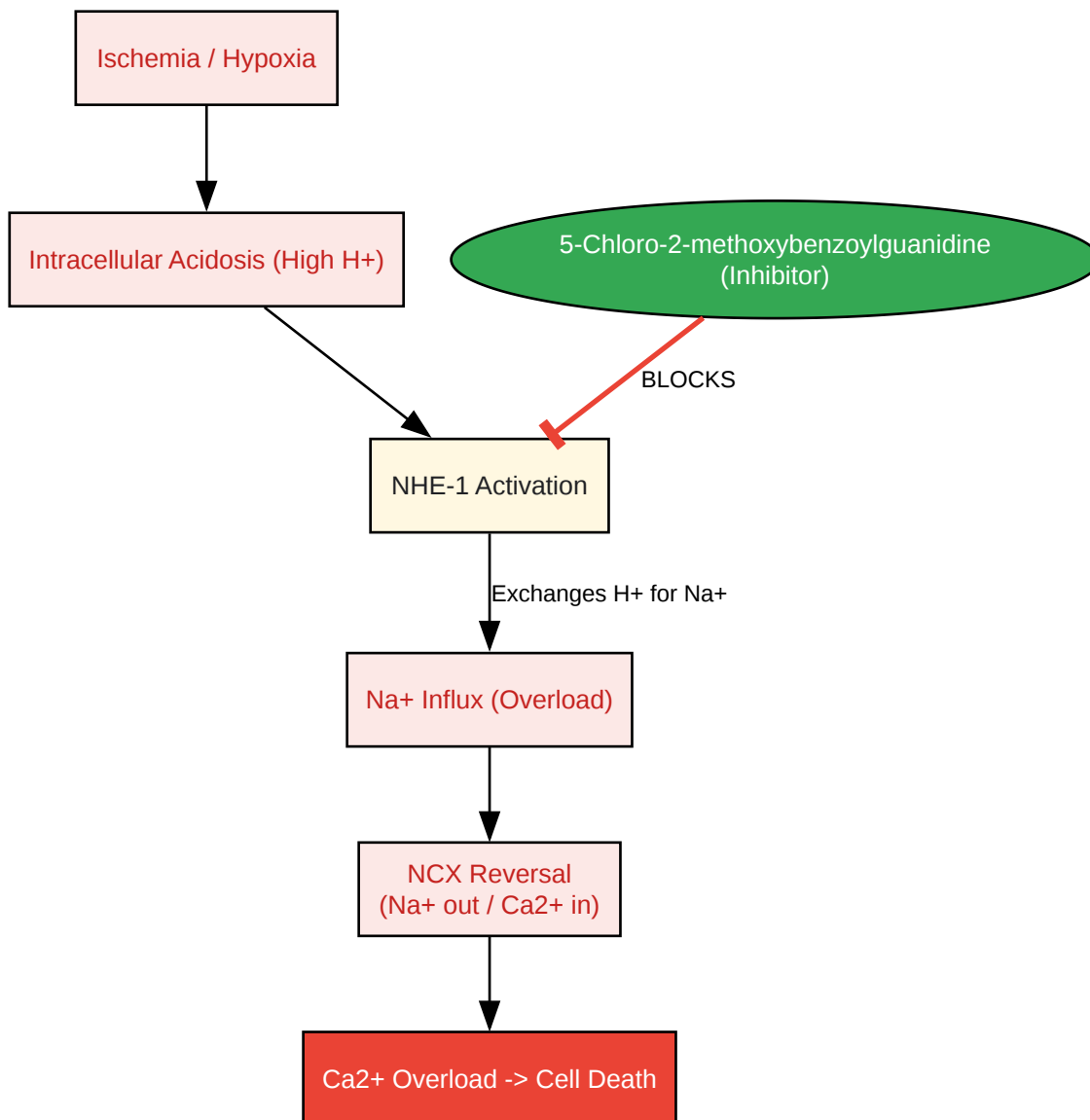
). This leads to intracellular

overload, which reverses the Sodium-Calcium Exchanger (NCX), causing a massive influx of Calcium (

). This calcium overload triggers cell death (necrosis/apoptosis).

5-chloro-2-methoxybenzoylguanidine blocks the NHE-1 pore, preventing the initial

influx and preserving cell viability.



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Figure 2: Mechanism of action for NHE-1 inhibition in preventing ischemia-reperfusion injury.

Research Applications

- Cardioprotection: Used as a reference standard in evaluating new anti-ischemic agents.
- pH Regulation: Tool compound for studying intracellular pH regulation in tumor microenvironments (cancer research).

- SAR Studies: Serves as a "fragment" lead. Researchers modify the 5-chloro or 2-methoxy positions to optimize bioavailability (e.g., creating Eniporide or Cariporide analogs).

References & Validation Sources

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- 3. CAS:331989-09-4N-(4-Chlorobenzyl)-2-methoxybenzamide-毕得医药 [bidepharm.com]
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